

Application Note: Quantitation of Buclizine Hydrochloride in Human Serum by RP-HPLC

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Buclizine Hydrochloride

Cat. No.: B10774643

[Get Quote](#)

AN-BCZ-HPLC-001

Abstract

This application note describes a robust and validated Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the quantitative determination of **Buclizine hydrochloride** in human serum. The method is simple, accurate, and precise, making it suitable for pharmacokinetic studies and therapeutic drug monitoring. The protocol outlines sample preparation, chromatographic conditions, and method validation parameters as per established guidelines.

Introduction

Buclizine hydrochloride is a piperazine derivative with antihistaminic, antiemetic, and antimuscarinic properties, commonly used for the prevention of motion sickness.[1][2][3] Accurate measurement of its concentration in human serum is essential for clinical and research purposes. This document provides a detailed protocol for the quantitation of **Buclizine hydrochloride** using RP-HPLC with UV detection.

Experimental

- HPLC system with a UV detector (e.g., Agilent 1260 Infinity II or equivalent)[2]
- C18 analytical column (e.g., Nucleosil, 10 µm, 25 cm x 0.46 cm or Symmetry C18)[1][4]

- Data acquisition and processing software
- Analytical balance
- Centrifuge
- Vortex mixer
- Milli-Q water or HPLC grade water
- HPLC grade acetonitrile and methanol
- Phosphoric acid (85%) or Orthophosphoric acid[2][4]
- Heptane sulphonic acid salt buffer[1]
- **Buclizine hydrochloride** reference standard
- Methylparaben (as internal standard)[4]

An isocratic elution is employed for the separation and quantitation of **Buclizine hydrochloride**.

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm or 10 µm[2][4]
Mobile Phase Option 1	Acetonitrile : Water (1:1, v/v), pH adjusted to 2.6 with 85% phosphoric acid[4][5]
Mobile Phase Option 2	Methanol : Water (80:20, v/v), pH adjusted to 2.6 with phosphoric acid[3][6][7]
Mobile Phase Option 3	Acetonitrile and Heptane sulphonic acid salt buffer[1]
Flow Rate	1.0 - 2.0 mL/min[1][3][4][6][7]
Injection Volume	10 - 20 µL[2][5]
Column Temperature	Ambient or 30°C[2]
Detection Wavelength	230 nm[2][3][4][6][7]
Internal Standard	Methylparaben[4]
Run Time	Approximately 10 minutes[2]

Table 1: Optimized Chromatographic Conditions.

Protocols

Preparation of Standard Solutions

- Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **Buclizine hydrochloride** reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.[2]
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the range of 0.025 to 10 µg/mL.[4][5] A suggested calibration curve range is 10, 3, 1.5, 0.5, 0.15, 0.05, and 0.025 µg/mL.[4][5]
- Internal Standard (IS) Stock Solution: Prepare a stock solution of Methylparaben in the mobile phase.

Sample Preparation from Human Serum

- To 1.0 mL of human serum in a centrifuge tube, add a specific amount of the internal standard (if used).
- Add 10.0 mL of acetonitrile to precipitate the serum proteins.[1][5]
- Vortex the mixture for 1 minute.[1][5]
- Centrifuge the mixture at 10,000 rpm for 10 minutes.[1][5]
- Filter the supernatant through a 0.45 µm membrane filter.[1][5]
- Inject an aliquot (10-20 µL) of the filtered supernatant into the HPLC system.

Method Validation

The described method has been validated for linearity, precision, accuracy, and selectivity.

The calibration curve for **Buclicine hydrochloride** in human serum was found to be linear over the concentration range of 0.025 to 10 µg/mL.[4][5]

Parameter	Result
Concentration Range	0.025 - 10 µg/mL[4][5]
Correlation Coefficient (r ²)	>0.999[1][4]

Table 2: Linearity Data.

The precision of the method was determined by intra- and inter-day analysis of quality control samples.

Parameter	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)
Buclicine HCl	< 2%	< 2%

Table 3: Precision Data Summary. The coefficients of variation were consistently less than one.
[\[1\]](#)

The accuracy of the method was evaluated by analyzing spiked human serum samples at different concentration levels.

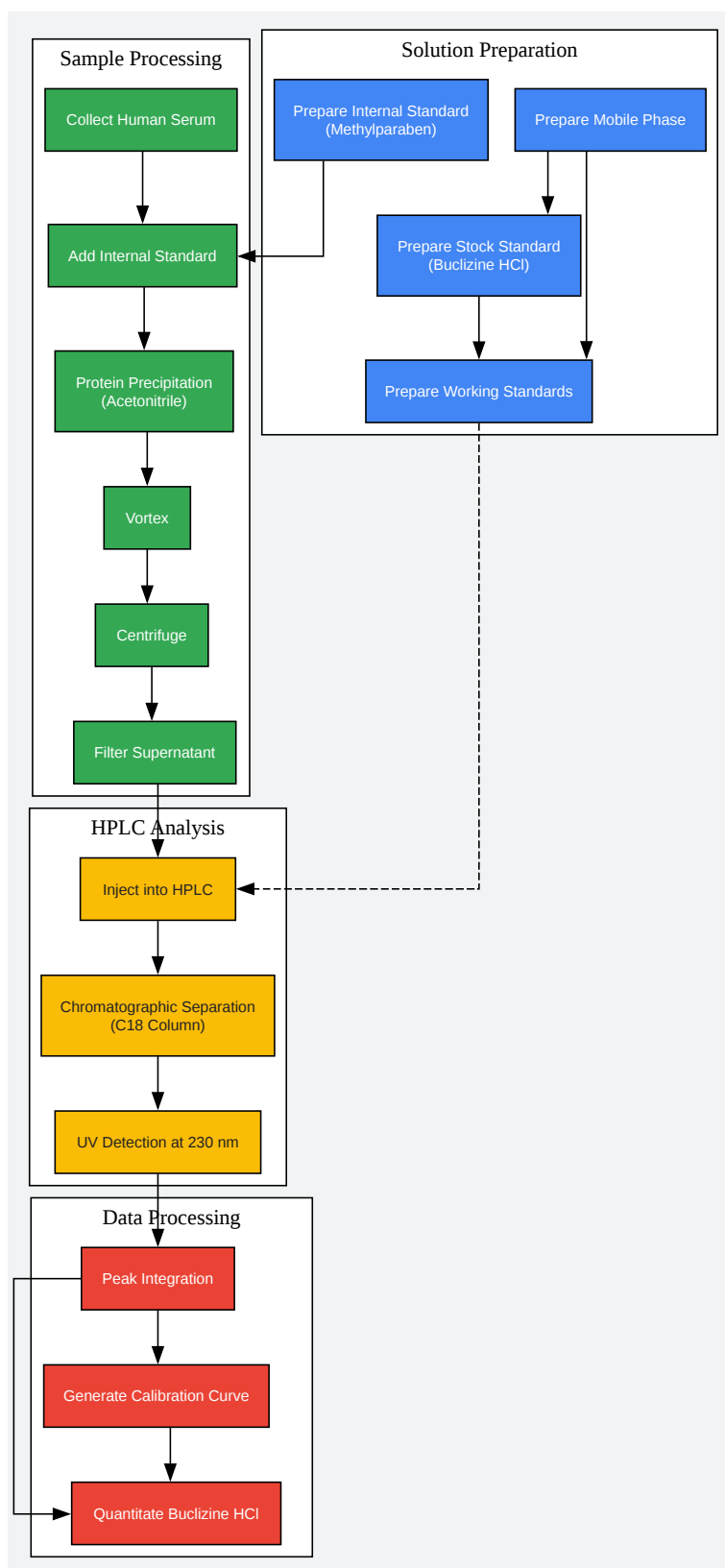
Spiked Concentration	Recovery (%)
Low	98.07 - 100.34 [4]
Medium	98.07 - 100.34 [4]
High	98.07 - 100.34 [4]

Table 4: Accuracy/Recovery Data. The average recoveries were found to be in the range of 98 to 102%.[\[1\]](#)

Parameter	Concentration
LOD	To be determined
LOQ	0.025 µg/mL [1]

Table 5: LOD and LOQ.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Buclizine HCl Quantitation.

Conclusion

The RP-HPLC method described in this application note is rapid, sensitive, and reliable for the quantitation of **Buclizine hydrochloride** in human serum. The method has been successfully validated and is suitable for routine analysis in a clinical or research laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
- 3. scielo.br [scielo.br]
- 4. Quantitation of buclizine hydrochloride in pharmaceutical formulations and human serum by RP-HPLC - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Quantitation of Buclizine Hydrochloride in Human Serum by RP-HPLC]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10774643#quantitation-of-buclizine-hydrochloride-in-human-serum-by-rp-hplc]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com